

Technical Support Center: Refining Habitat Suitability Models for *Cepaea nemoralis*

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Compound of Interest

Compound Name: *Nemoralisin*

Cat. No.: *B12384201*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on habitat suitability models for the land snail *Cepaea nemoralis*.

Troubleshooting Guides and FAQs

This section addresses specific issues that may arise during the process of creating and refining habitat suitability models for *Cepaea nemoralis*.

Data Collection and Preparation

Question: My presence data for *Cepaea nemoralis* is clustered around easily accessible areas like roads and trails. How can I address this sampling bias?

Answer: Sampling bias is a common issue that can lead to an inaccurate representation of a species' suitable habitat. To address this, you can:

- Spatially filter your occurrence data: This involves removing points that are within a certain distance of each other to create a more evenly distributed dataset.
- Use a bias file in your modeling software (e.g., MaxEnt): A bias file is a raster layer that reflects the sampling effort. It helps the model to account for the fact that some areas were more intensively surveyed than others.

- Employ a block cross-validation strategy: This method of model validation can help to assess the model's performance in a way that is less sensitive to spatial clustering of data.

Question: I only have presence data for *Cepaea nemoralis*. How do I generate pseudo-absences (background points) for my model, and how many should I use?

Answer: For presence-only models like MaxEnt, pseudo-absences or background points are crucial. Here are some guidelines for their generation:

- Random Selection: The simplest method is to randomly select points from the entire study area.
- Environmentally or Spatially Stratified Selection: To avoid placing pseudo-absences in unsuitable environments, you can stratify their selection based on environmental variables or geographic regions.^[1]
- Number of Pseudo-Absences: The optimal number can depend on the modeling technique. For regression-based methods, a large number (e.g., 10,000) with equal weighting between presences and absences is often recommended.^[1] For machine-learning methods, using the same number of pseudo-absences as presences and averaging multiple runs can be effective.^[1]

Environmental Variables

Question: Many of my environmental variables are highly correlated (multicollinearity). How does this affect my model, and what should I do?

Answer: Multicollinearity can make it difficult to determine the individual contribution of each variable to the model and can lead to unstable results.^{[2][3]} To address this:

- Calculate a correlation matrix: Identify pairs or groups of variables with high correlation coefficients (e.g., > 0.75).
- Variable Reduction: From each correlated group, select the variable that is most biologically relevant to *Cepaea nemoralis* or has the highest explanatory power in a preliminary model run.

- **Principal Component Analysis (PCA):** This statistical technique can be used to transform correlated variables into a smaller set of uncorrelated principal components, which can then be used in the model.

Question: What are the most important environmental variables to include in a habitat suitability model for *Cepaea nemoralis*?

Answer: Based on the biology of *Cepaea nemoralis*, the following variables are critical:

- **Climatic factors:** Temperature and humidity are key drivers of snail activity and survival. Variables such as mean temperature of the warmest and coldest quarters, and annual precipitation are often important.
- **Soil properties:** The availability of calcium is essential for shell formation. Soil pH is also a significant factor.
- **Microhabitat structure:** The presence of ground cover, such as leaf litter and vegetation, provides shelter from predators and adverse climatic conditions.
- **Land cover:** The type of habitat (e.g., woodland, grassland, hedgerow) influences the presence of different shell morphs.

Model Fitting and Evaluation

Question: My MaxEnt model is performing poorly, with a low AUC value. What are some common reasons for this and how can I improve it?

Answer: A low Area Under the Curve (AUC) value can indicate several issues:

- **Insufficient or poor-quality data:** A small number of presence records or inaccurate location data can lead to a poorly performing model.
- **Inappropriate environmental variables:** The selected variables may not be the primary factors limiting the species' distribution.
- **Incorrect model settings:** The default settings in MaxEnt may not be optimal for your specific dataset and species. Experiment with different feature classes and regularization multipliers.

- The species is a generalist: Species with broad environmental tolerances can be more difficult to model accurately.

Question: How do I interpret the response curves and jackknife plots generated by MaxEnt?

Answer:

- Response Curves: These show how the predicted probability of presence changes along the gradient of a single environmental variable, holding all other variables at their average. They help to understand the relationship between the species and each environmental factor.
- Jackknife Test: This analysis evaluates the importance of each environmental variable. It creates models with each variable in isolation and with all variables except one. This helps to identify which variables contribute the most to the model's predictive power when used alone and which variables have the most unique information.

Quantitative Data Summary

The following tables summarize key quantitative data for environmental variables influencing the habitat suitability of *Cepaea nemoralis*.

Table 1: Climatic and Microclimatic Tolerances

Parameter	Value/Range	Source(s)
Optimal Air Temperature	20 - 28 °C	
Activity Threshold (Air Humidity)	Brown morphs more active >70%; Yellow morphs more active <70%	
High Activity Humidity	~90%	

Table 2: Soil and Shell Characteristics

Parameter	Value/Range	Source(s)
Shell Calcium Concentration	319 - 359 mg/g	
Soil pH (inhabited sites)	~5.5 - 7.5	
Soil Calcium Content (inhabited sites)	~100 - 4000 mg/kg	
Haemolymph Calcium Concentration	21.24 ± 2.4 mg/dl	

Experimental Protocols

Protocol for Field Survey of *Cepaea nemoralis* for Habitat Suitability Modeling

Objective: To systematically collect presence data for *Cepaea nemoralis* and associated microhabitat data for use in habitat suitability modeling.

Materials:

- GPS unit or smartphone with GPS capabilities
- Data sheets or a digital data collection app
- Handheld weather meter (for temperature and humidity)
- Soil testing kit (for pH and calcium)
- Ruler or calipers
- Camera
- Gloves

Methodology:

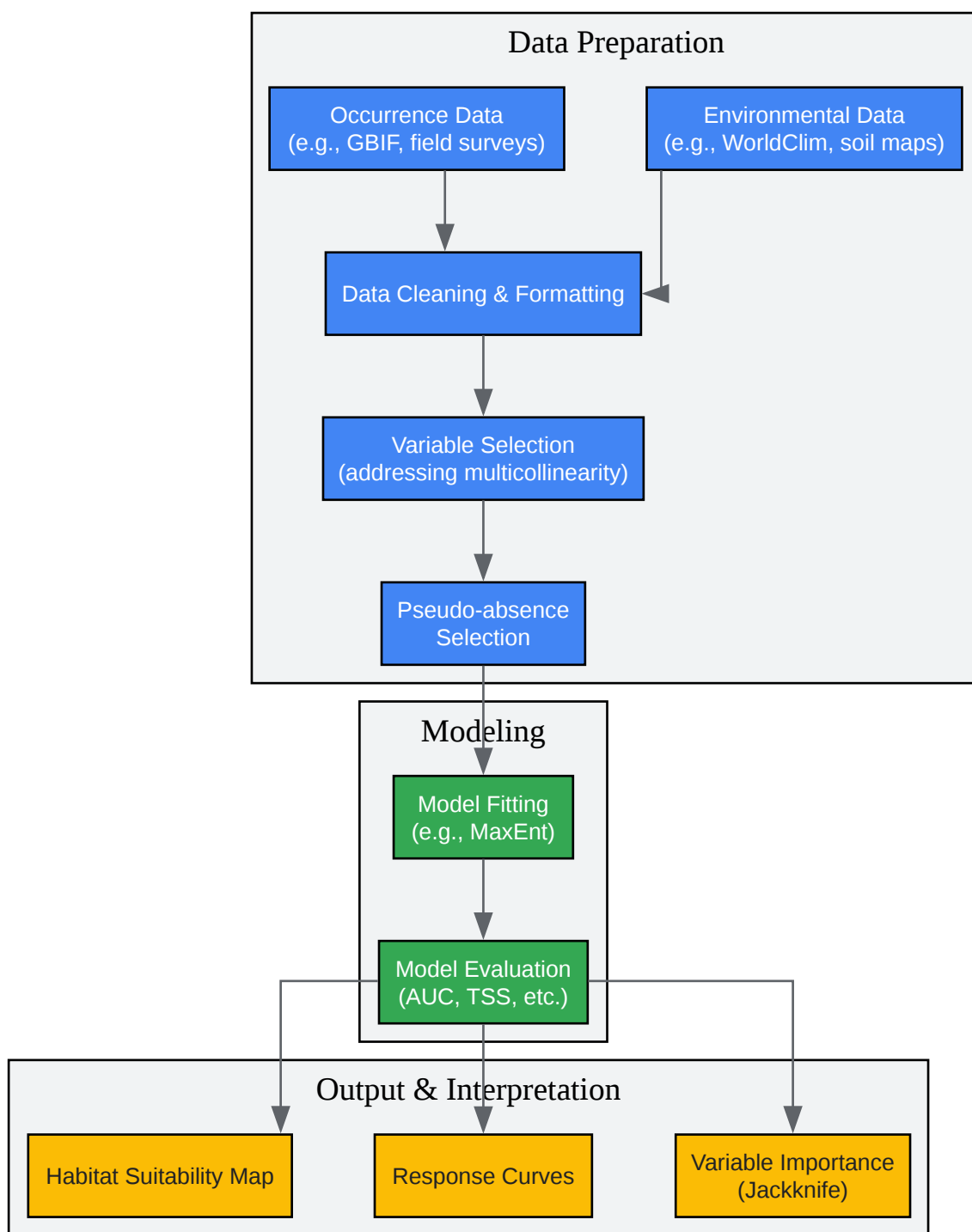
- Site Selection:

- Based on existing knowledge of *Cepaea nemoralis* habitat preferences (woodlands, grasslands, hedgerows), select potential survey areas.
- Employ a stratified random sampling design to ensure a representative sample of different habitat types within the study area.
- Quadrat Sampling:
 - At each sampling location, establish a 1m x 1m quadrat.
 - Conduct a timed search (e.g., 10-15 minutes) within the quadrat.
 - Carefully search through leaf litter, under logs and rocks, and at the base of plants.
- Data Collection for each Quadrat:
 - Presence/Absence: Record the presence of *Cepaea nemoralis*. If present, count the number of individuals.
 - GPS Coordinates: Record the geographic coordinates of the center of the quadrat.
 - Microhabitat Data:
 - Record the air temperature and relative humidity at ground level.
 - Estimate the percentage of ground cover (e.g., leaf litter, bare ground, vegetation).
 - Collect a soil sample for later analysis of pH and calcium content.
 - Photographic Documentation: Take a photograph of the quadrat.
- Snail Data (if present):
 - For each individual found, record:
 - Shell color morph (yellow, pink, or brown).
 - Banding pattern (unbanded, mid-banded, or five-banded).

- If permitted and necessary for other research questions, a subset of shells can be collected for morphometric analysis.
- Data Entry and Management:
 - Transcribe all field data into a digital spreadsheet.
 - Ensure that the data is in the correct format for your chosen modeling software (e.g., a .csv file with columns for species, longitude, and latitude for MaxEnt).

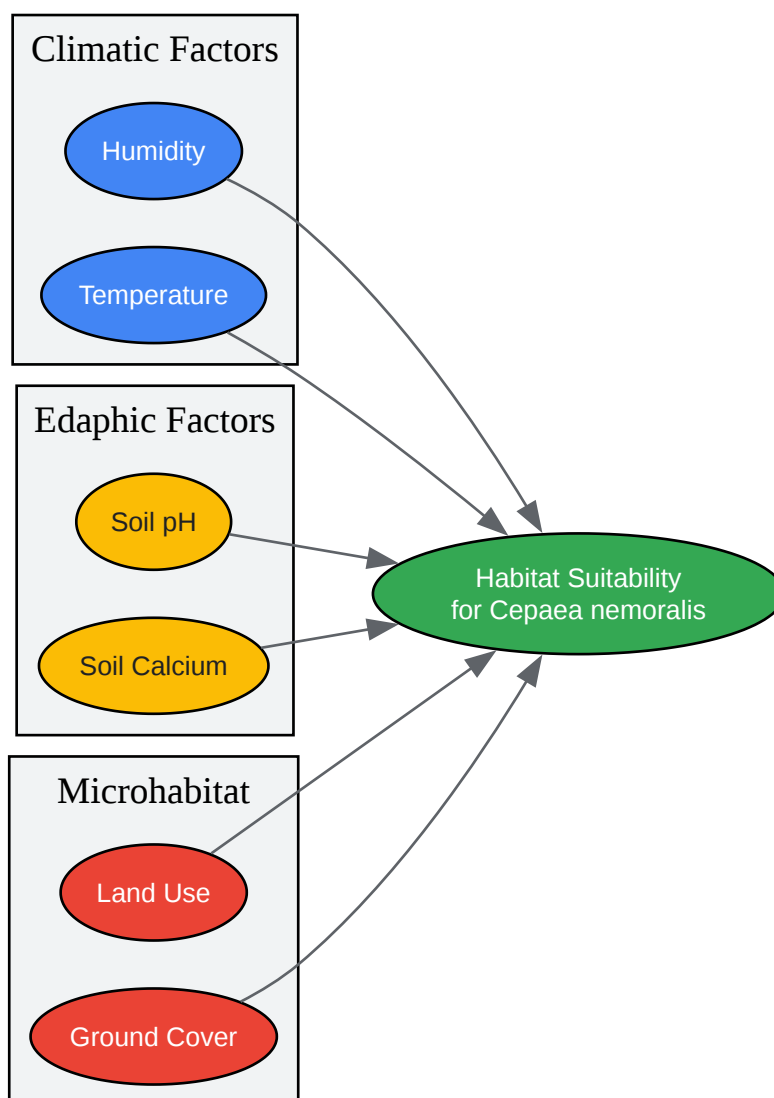
Visualizations

Logical Relationships and Workflows



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Caption: A generalized workflow for creating a species distribution model.



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